

A Comparative Guide: Methyl p-Coumarate vs. Methyl (4-hydroxyphenyl)propynoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl (4-hydroxyphenyl)propynoate

Cat. No.: B1339233

[Get Quote](#)

A comprehensive analysis of the available scientific data on methyl p-coumarate reveals a compound with multifaceted biological activities, positioning it as a molecule of interest for researchers in drug development. In contrast, publicly accessible data on the biological performance of **methyl (4-hydroxyphenyl)propynoate** is notably scarce, precluding a direct comparative assessment at this time.

This guide provides a detailed overview of the chemical properties and biological activities of methyl p-coumarate, supported by experimental data from various studies. For **methyl (4-hydroxyphenyl)propynoate**, the currently available information is presented, highlighting the significant gaps in our understanding of its biological potential.

I. Chemical Structure and Physicochemical Properties

A fundamental point of comparison between these two molecules is their chemical structure. Methyl p-coumarate possesses a propenoate backbone, featuring a double bond, while **methyl (4-hydroxyphenyl)propynoate** contains a triple bond in its propynoate chain. This difference in saturation significantly influences their molecular geometry and electronic properties, which in turn dictates their biological activity.

Property	Methyl (4-hydroxyphenyl)propynoate	Methyl p-coumarate
Molecular Formula	C ₁₀ H ₈ O ₃	C ₁₀ H ₁₀ O ₃
Molecular Weight	176.17 g/mol	178.18 g/mol [1][2]
CAS Number	136634-54-3[3][4]	3943-97-3[1][5]
Appearance	Not specified in available literature	Pale yellow to colorless liquid or solid
Synonyms	Methyl 3-(4-hydroxyphenyl)propiolate[3]	Methyl 4-hydroxycinnamate[1][6]

II. Biological Performance of Methyl p-Coumarate

Methyl p-coumarate has been the subject of numerous in vitro and in vivo studies, demonstrating a range of biological effects.

Anti-melanogenic Activity

Methyl p-coumarate has been identified as an inhibitor of melanin synthesis. It acts by inhibiting tyrosinase, a key enzyme in the melanin production pathway.

Experimental Data: Tyrosinase Inhibition

Compound	IC ₅₀ (Mushroom Tyrosinase)	Reference
Methyl p-coumarate	Not explicitly quantified in μ M, but noted to inhibit	[7]
Ethyl p-coumarate	4.89 μ g/mL	[8]

Note: Data for ethyl p-coumarate is included for context, as it is a closely related ester.

Anti-inflammatory Activity

Studies have shown that methyl p-coumarate exhibits anti-inflammatory properties by suppressing the secretion of pro-inflammatory cytokines.[6][9] This is achieved through the inhibition of key signaling pathways such as NF-κB and AP-1.[6][9]

Experimental Data: Inhibition of Pro-inflammatory Cytokines

Cell Line	Stimulant	Inhibited Cytokines	Concentration of Methyl p-coumarate	Reference
A549	Phorbol 12-myristate 13-acetate (PMA)	IL-6, IL-8, MCP-1, ICAM-1	0-100 μM	[6]
RAW264.7	Lipopolysaccharide (LPS)	TNF-α, IL-1β, IL-6, MCP-1	Not specified	[9]

Antifungal Activity

Methyl p-coumarate has demonstrated inhibitory effects against certain fungal pathogens.

Experimental Data: Antifungal Activity

Fungal Strain	Effect	Concentration of Methyl p-coumarate	Reference
Alternaria alternata	Antifungal activity and inhibition of Alternaria rot	200 μg/mL	[6]

Cytotoxic Activity

Methyl p-coumarate has shown cytotoxic effects against various cancer cell lines, suggesting potential as an anticancer agent.

Experimental Data: Cytotoxicity (IC₅₀ values)

Cell Line	IC ₅₀	Reference
B16 Mouse Melanoma	130 μ M (23.2 μ g/mL)	[7]

III. Biological Performance of Methyl (4-hydroxyphenyl)propynoate

As of the latest review of scientific literature, there is a significant lack of published experimental data regarding the biological activities of **methyl (4-hydroxyphenyl)propynoate**. While its synthesis has been described, its performance in biological assays, such as those evaluating anti-melanogenic, anti-inflammatory, antifungal, or cytotoxic effects, has not been reported in the accessible literature. The primary application noted for a related compound, methyl 3-(4-hydroxyphenyl)propionate, is as a nitrification inhibitor in agriculture.[10][11] However, this is a structurally different molecule, and its activities cannot be extrapolated to the propynoate derivative.

IV. Experimental Protocols

Tyrosinase Inhibition Assay

This protocol is a general representation based on commonly used methods for assessing tyrosinase inhibition.

- Preparation of Reagents:
 - Prepare a stock solution of mushroom tyrosinase in phosphate buffer (pH 6.8).
 - Prepare a stock solution of L-tyrosine (substrate) in the same buffer.
 - Prepare various concentrations of the test compound (methyl p-coumarate) and a positive control (e.g., kojic acid).
- Assay Procedure:
 - In a 96-well plate, add the test compound solution to each well.

- Add the tyrosinase solution to each well and incubate at a controlled temperature (e.g., 37°C) for a short period.
- Initiate the reaction by adding the L-tyrosine solution to each well.
- Measure the absorbance at a specific wavelength (e.g., 475 nm) at regular intervals to monitor the formation of dopachrome.
- Data Analysis:
 - Calculate the percentage of tyrosinase inhibition for each concentration of the test compound compared to a control without the inhibitor.
 - Determine the IC₅₀ value, which is the concentration of the inhibitor required to achieve 50% inhibition of the enzyme activity.

Cell Viability (MTT) Assay for Cytotoxicity

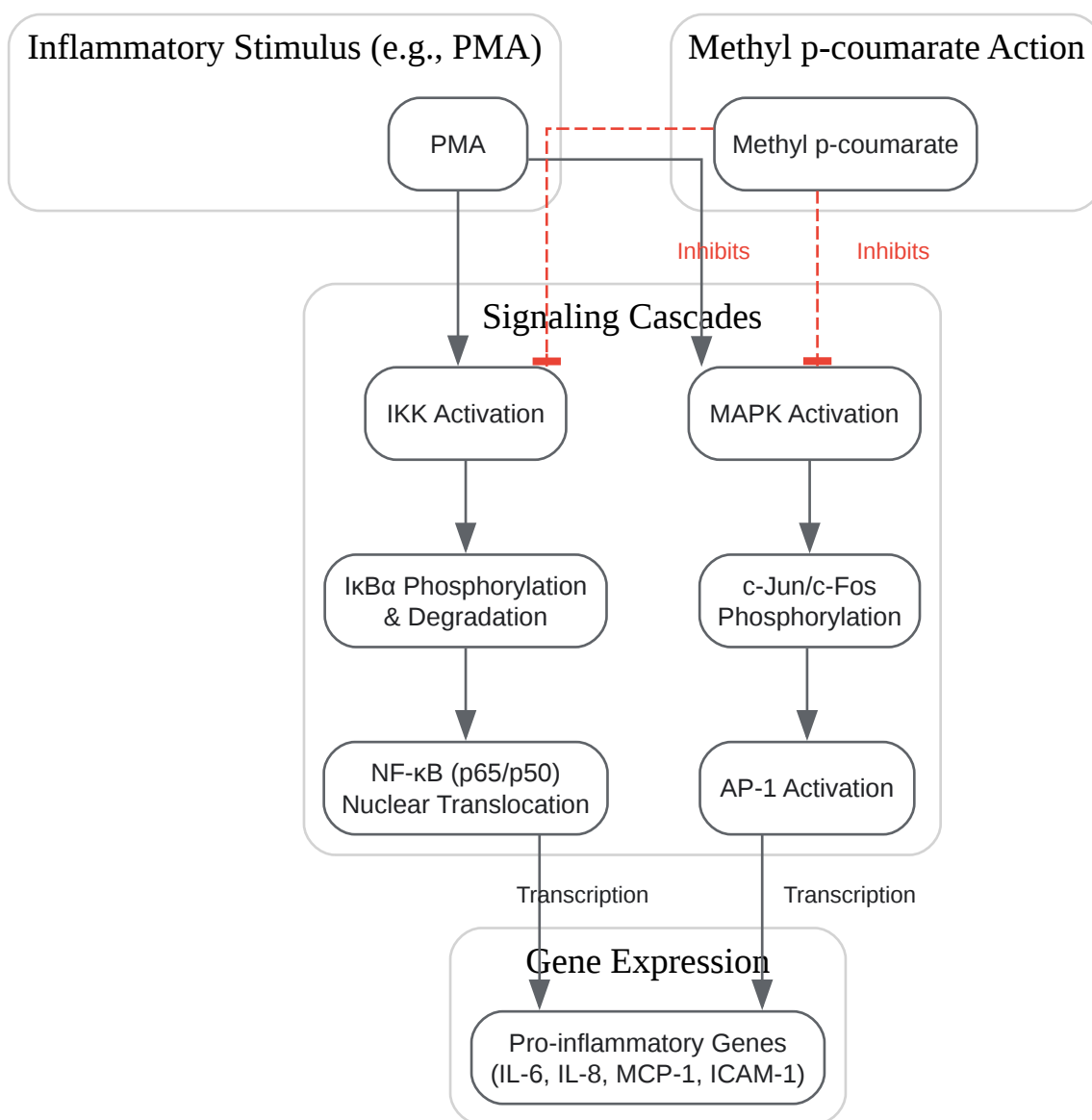
This is a generalized protocol for determining the cytotoxic effects of a compound on cultured cells.

- Cell Culture:
 - Culture the desired cancer cell line (e.g., B16 melanoma cells) in appropriate media and conditions.
- Treatment:
 - Seed the cells in a 96-well plate and allow them to adhere overnight.
 - Treat the cells with various concentrations of the test compound (methyl p-coumarate) for a specified duration (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for a few hours. Living cells will reduce the yellow MTT to purple formazan crystals.

- Solubilize the formazan crystals with a suitable solvent (e.g., DMSO).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration of the test compound relative to untreated control cells.
 - Determine the IC₅₀ value, representing the concentration of the compound that causes a 50% reduction in cell viability.

V. Signaling Pathway Diagrams

NF-κB and AP-1 Signaling Inhibition by Methyl p-Coumarate



[Click to download full resolution via product page](#)

Caption: Inhibition of NF-κB and AP-1 pathways by methyl p-coumarate.

Conclusion

Based on the currently available scientific literature, methyl p-coumarate is a compound with a well-documented profile of biological activities, including anti-melanogenic, anti-inflammatory, antifungal, and cytotoxic effects. The quantitative data and understanding of its mechanisms of action make it a viable candidate for further investigation in drug development.

Conversely, **methyl (4-hydroxyphenyl)propynoate** remains a largely uncharacterized molecule in terms of its biological performance. The absence of experimental data prevents a meaningful comparison with methyl p-coumarate. Future research is required to elucidate the biological properties of **methyl (4-hydroxyphenyl)propynoate** and to determine if its unique chemical structure translates into valuable therapeutic activities. Researchers are encouraged to investigate this data gap to fully understand the potential of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- 2. Methyl-P-Coumarate | C₁₀H₁₀O₃ | CID 5319562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. methyl (4-hydroxyphenyl)propynoate | CAS#:136634-54-3 | Chemsrce [chemsrc.com]
- 5. abmole.com [abmole.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. Tyrosinase inhibition by p-coumaric acid ethyl ester identified from camellia pollen - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Methyl P-Coumarate Ameliorates the Inflammatory Response in Activated-Airway Epithelial Cells and Mice with Allergic Asthma - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Buy Methyl 3-(4-hydroxyphenyl)propionate | 5597-50-2 [smolecule.com]
- 11. The Nitrification Inhibitor Methyl 3-(4-Hydroxyphenyl)Propionate Modulates Root Development by Interfering with Auxin Signaling via the NO/ROS Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide: Methyl p-Coumarate vs. Methyl (4-hydroxyphenyl)propynoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339233#comparing-methyl-4-hydroxyphenyl-propynoate-to-methyl-p-coumarate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com